

Application Notes: Anticancer Agent 127 in Xenograft Mouse Models

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Compound of Interest

Compound Name: Anticancer agent 127

Cat. No.: B15585104

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1. Introduction

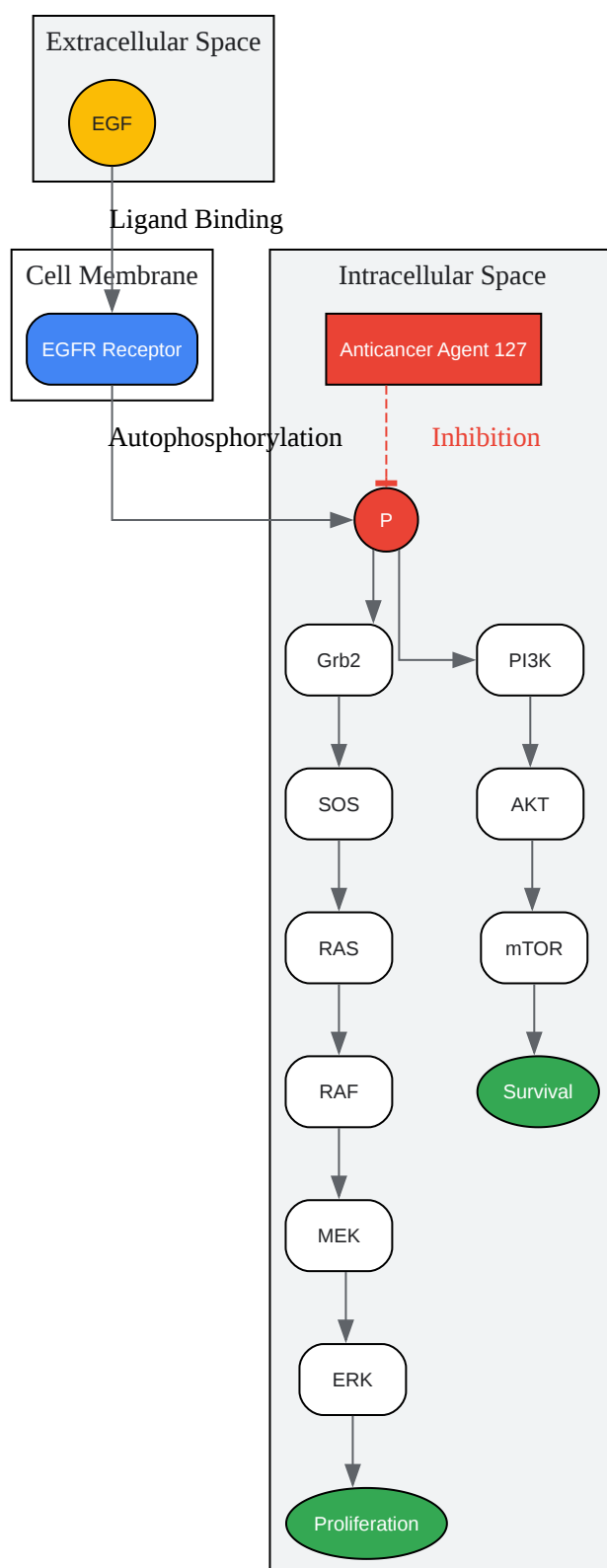
Anticancer Agent 127 is a potent, selective, orally bioavailable small-molecule inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase.[1] Aberrant EGFR signaling, often driven by mutation or overexpression, is a key factor in the development and progression of various solid tumors, including non-small cell lung cancer (NSCLC).[2] **Anticancer Agent 127** is designed to block the ATP-binding site of the EGFR kinase domain, thereby inhibiting autophosphorylation and the subsequent activation of downstream signaling pathways critical for tumor cell proliferation and survival.[3]

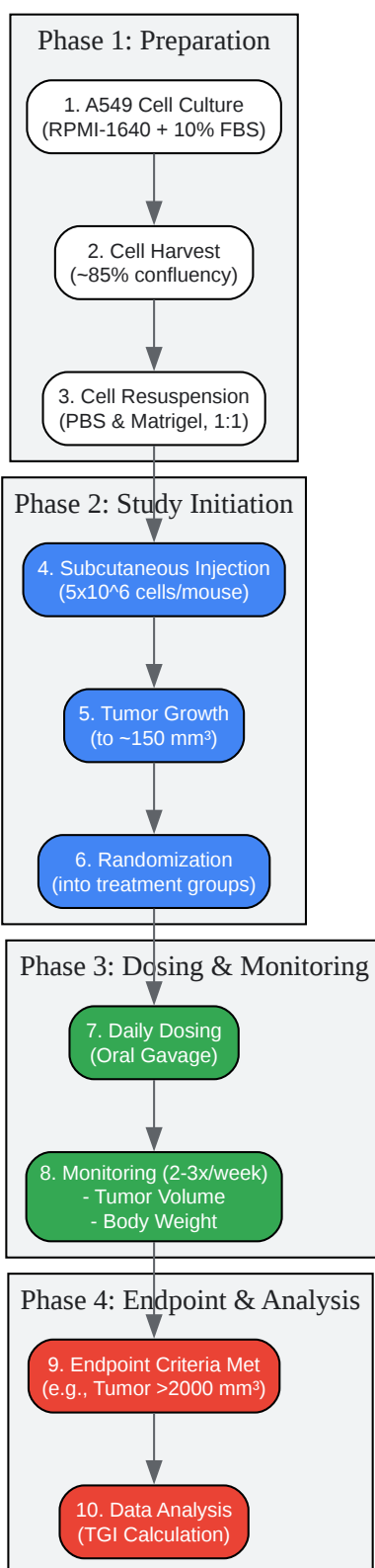
These application notes provide a comprehensive guide for the preclinical evaluation of **Anticancer Agent 127**'s anti-cancer efficacy using in vitro cytotoxicity assays and in vivo xenograft mouse models. The protocols and data presented are based on established methodologies for EGFR inhibitors.[1]

2. Mechanism of Action & Signaling Pathway

EGFR is a transmembrane receptor that, upon binding to ligands like Epidermal Growth Factor (EGF), dimerizes and activates its intracellular tyrosine kinase domain. This activation triggers multiple downstream signaling cascades, primarily the RAS-RAF-MEK-ERK (MAPK) pathway,

which promotes cell proliferation, and the PI3K-AKT-mTOR pathway, which is crucial for cell survival and anti-apoptotic signals.[3][4] **Anticancer Agent 127** competitively binds to the ATP pocket of the EGFR kinase domain, preventing this signaling cascade and leading to the suppression of tumor cell growth and the induction of apoptosis.





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References

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